

Application Notes and Protocols for High-Resolution Magnetic Resonance Angiography with Gadovist

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Compound of Interest

Compound Name: **Gadovist**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and quantitative data for the use of **Gadovist** (gadobutrol) in high-resolution magnetic resonance angiography (MRA). **Gadovist** is a second-generation, macrocyclic, non-ionic gadolinium-based contrast agent (GBCA) formulated at a higher concentration (1.0 mmol/mL) than many other GBCAs, which can improve dynamic image enhancement by providing a narrower contrast bolus.^[1] Its high T1 relaxivity also contributes to increased signal on T1-weighted images, enhancing tissue visualization and image quality.

I. Overview of Gadovist for High-Resolution MRA

Gadovist is indicated for contrast-enhanced MRA to evaluate known or suspected supra-aortic or renal artery disease in adult and pediatric patients, including term neonates.^{[2][3]} It is also utilized for MRA of other vascular territories, including peripheral and coronary arteries. The higher concentration and relaxivity of **Gadovist** facilitate excellent image quality, characterized by high signal-to-noise ratio (SNR) and contrast-to-noise ratio (CNR), which are crucial for the visualization of small vessels and detailed vascular morphology.^{[4][5]}

II. General Administration and Imaging Guidelines

For optimal results in contrast-enhanced MRA, the imaging acquisition should be synchronized with the peak arterial concentration of **Gadovist**.^[6] This is typically achieved through techniques such as a test bolus or automated bolus tracking.

Dosage: The recommended dose for MRA in adult and pediatric patients is 0.1 mL/kg body weight (0.1 mmol/kg).^[2]

Injection: A power injector is recommended for consistent and accurate delivery of the contrast agent. The injection is typically followed by a saline flush to ensure the complete administration of the contrast bolus.^[6]

III. Experimental Protocols

A. High-Resolution MRA of the Supra-Aortic Arteries

This protocol is adapted from a study performed on a 3T MR imaging system.^[2]

Patient Preparation:

- No specific patient preparation is required.
- Ensure patient has no contraindications for MRI or gadolinium-based contrast agents.^[2]

Equipment:

- 3T MRI scanner
- 16-channel head and neck coil
- Automatic power injector

Contrast Administration:

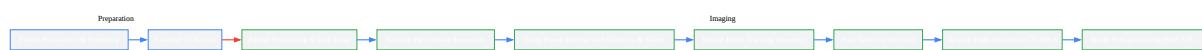
- Contrast Agent: **Gadovist** (1.0 mmol/mL)
- Dosage: 0.1 mmol/kg body weight^[2]
- Injection Rate: 3 mL/s^[2]

- Saline Flush: 20 mL[2]

Imaging Sequence: 3D Contrast-Enhanced MRA (CE-MRA)[2]

- Repetition Time (TR): 4.5 ms
- Echo Time (TE): 1.5 ms
- Flip Angle: 30°
- Field of View (FOV): 300 mm
- Matrix: 448 x 256
- Section Thickness: 1.2 mm (interpolated to 0.6 mm)
- Bandwidth: 83.33 kHz

Image Acquisition Workflow: A time-resolved MRA (TR-MRA) can be performed prior to the high-resolution CE-MRA for dynamic assessment.[2] The high-resolution CE-MRA is initiated with bolus tracking to ensure optimal arterial phase imaging.



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Workflow for High-Resolution CE-MRA.

B. High-Resolution Peripheral MRA

This protocol is based on a study comparing different contrast agents for peripheral MRA.

Patient Preparation:

- Patients should be instructed to remain still during the examination to minimize motion artifacts.

Equipment:

- 1.5T or 3T MRI scanner
- Peripheral vascular coil array
- Power injector

Contrast Administration:

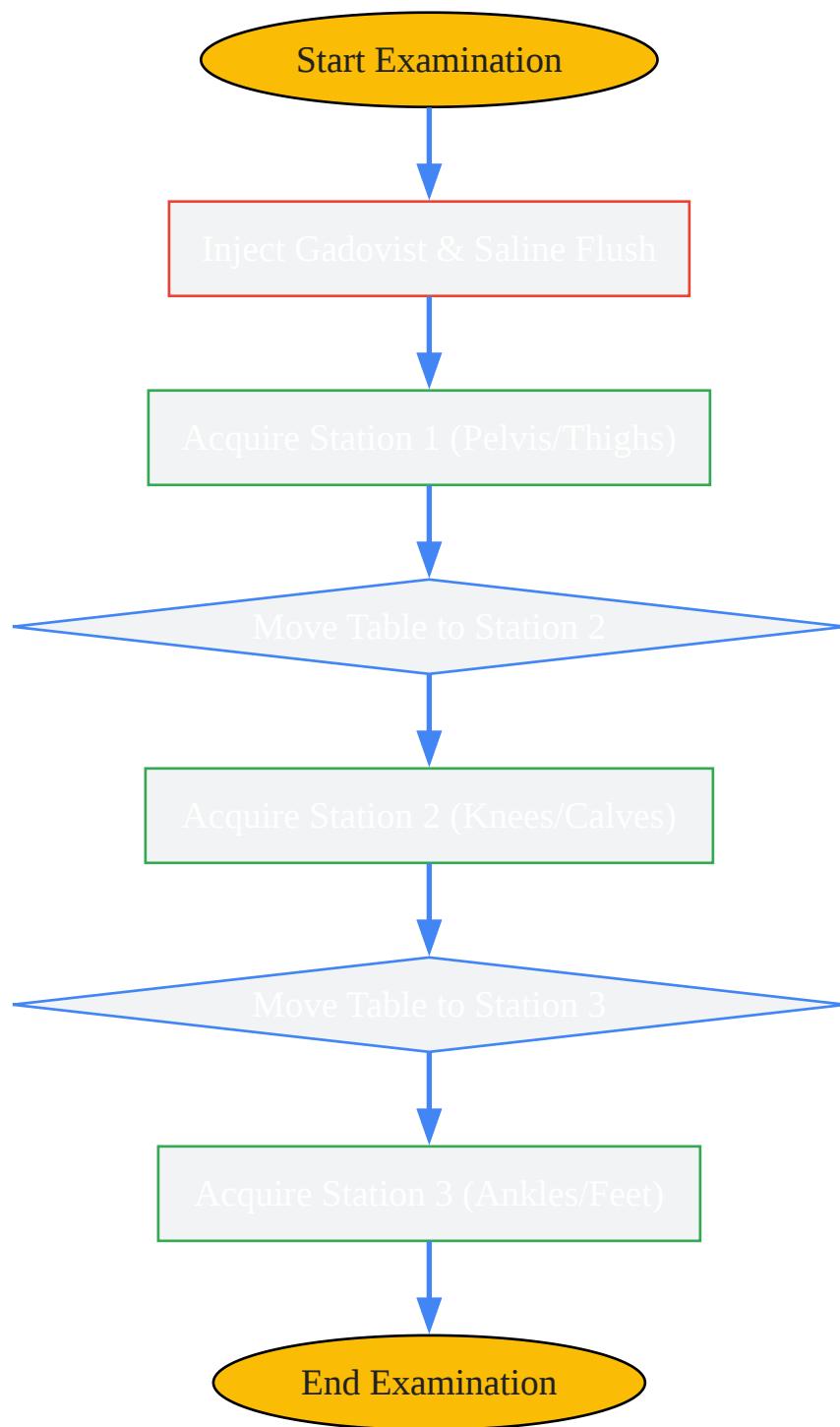
- Contrast Agent: **Gadovist** (1.0 mmol/mL)
- Dosage: 0.1 mmol/kg body weight
- Injection Rate: Adjusted to the acquisition time of each station (e.g., 0.5 mL/s)
- Saline Flush: 25-30 mL at the same flow rate

Imaging Sequence: 3D Gradient Echo

- Repetition Time (TR): Shortest possible (e.g., < 5 ms)
- Echo Time (TE): Shortest possible (e.g., < 2 ms)
- Flip Angle: 21°
- Matrix: 384 x 312
- Slices per slab: 88
- Bandwidth: 1000 Hz/pixel
- Orientation: Coronal

Image Acquisition Workflow: For peripheral MRA covering a large field of view (e.g., from the abdomen to the feet), a multi-station approach is often used. This involves acquiring images at

different anatomical stations as the contrast bolus progresses.



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Multi-station peripheral MRA workflow.

C. Whole-Heart Coronary MRA

This protocol involves a combined bolus and slow infusion of **Gadovist** to enable multiple cardiac imaging sequences in a single study.[7][8]

Patient Preparation:

- Fasting for 4-6 hours prior to the scan is recommended.
- Administer 5 mg of sublingual isosorbide dinitrate before contrast injection to dilate coronary arteries.[9]

Equipment:

- 1.5T or 3T MRI scanner
- Cardiac phased-array coil
- MR-compatible infusion pump

Contrast Administration:

- Initial Bolus (for time-resolved MRA): 0.1 mmol/kg **Gadovist**[7][8]
- Slow Infusion (for 3D whole-heart imaging): 0.1 mmol/kg **Gadovist** diluted with saline and infused at a rate of 0.02-0.03 mL/s.[7][8]

Imaging Sequence: 3D Inversion Recovery Balanced Steady-State Free Precession (IR bSSFP)[7]

- Repetition Time (TR) / Echo Time (TE): 3.7 / 1.86 ms
- Flip Angle: 70°
- Field of View (FOV): 320 x 320 x 120 mm
- Voxel Size: 1.5 x 1.5 x 1.5 mm
- Inversion Time (TI): 220 ms (systole) or 240 ms (diastole)

IV. Quantitative Data

The use of **Gadovist** in high-resolution MRA has been shown to yield excellent quantitative image quality metrics.

Parameter	Gadovist	Comparator	Artery Imaged	Magnetic Field Strength	Reference
Signal-to-Noise Ratio (SNR)	208.3	Gadoterate meglumine (191.1)	Intracranial Vessels	Not Specified	[10]
Contrast-to-Noise Ratio (CNR)	178.7	Gadoterate meglumine (162.3)	Intracranial Vessels	Not Specified	[10]
SNR	Significantly Higher	Gadodiamide	Rat Brain Glioma	1.5T & 3T	[11]
CNR	30.5% - 35.4% higher	Gadodiamide	Rat Brain Glioma	3T	[11]
SNR	>70% increase	Magnevist	Pelvic Arteries	Not Specified	[12]
CNR	>70% increase	Magnevist	Pelvic Arteries	Not Specified	[12]

V. Data Interpretation and Quality Assessment

Image quality for MRA can be assessed both qualitatively and quantitatively.

Qualitative Assessment: A scoring system is often used to rate various aspects of image quality:

- Overall Image Quality: Rated on a scale (e.g., 1-5, poor to excellent).
- Vessel Delineation: Clarity of the vessel borders.

- Venous Contamination: Degree of venous overlap, which can obscure arterial anatomy.[2]
- Stenosis Rating: Graded assessment of luminal narrowing.[2]

Quantitative Assessment:

- Signal-to-Noise Ratio (SNR): The ratio of the signal intensity within a vessel to the standard deviation of the background noise.
- Contrast-to-Noise Ratio (CNR): The difference in signal intensity between the vessel and adjacent tissue (e.g., muscle), divided by the standard deviation of the background noise.

VI. Conclusion

High-resolution MRA with **Gadovist** provides a robust and reliable method for the detailed evaluation of various vascular territories. The unique properties of **Gadovist**, particularly its high concentration and relaxivity, contribute to superior image quality, which is essential for accurate diagnosis and treatment planning in the research and clinical settings. The protocols provided in these application notes offer a foundation for developing standardized imaging procedures, which can be further optimized based on the specific research question and available imaging hardware.

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